Application Notes and Protocols for the Characterization of Furan-Containing Peptides

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Compound of Interest

Compound Name:	*3-((tert-Butoxycarbonyl)amino)-3-(furan-2-yl)propanoic acid*
CAS No.:	*14676-03-0*
Cat. No.:	*B1173435*

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Authored by: A Senior Application Scientist

Abstract

The incorporation of furan-containing amino acids into peptide scaffolds represents a burgeoning frontier in medicinal chemistry and drug discovery. These unique heterocyclic moieties can impart favorable conformational constraints, enhance metabolic stability, and introduce novel pharmacophoric features. The robust and unambiguous characterization of these furan-modified peptides is paramount for advancing their development from novel chemical entities to potential therapeutic agents. This comprehensive guide provides detailed application notes and step-by-step protocols for the analytical characterization of furan-containing peptides, with a focus on Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and High-Performance Liquid Chromatography (HPLC). This document is designed to equip researchers with the necessary tools and insights to navigate the specific challenges associated with the analysis of this promising class of molecules.

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Introduction: The Significance and Analytical Challenges of Furan-Containing Peptides

Furan-containing peptides have emerged as a compelling class of molecules in the pursuit of novel therapeutics. The furan ring, a five-membered aromatic heterocycle, can act as a bioisostere for other aromatic systems or introduce unique structural motifs. Its incorporation into peptide backbones has led to the development of potent inhibitors for enzymes such as protein arginine deiminase type IV (PAD4), a target in rheumatoid arthritis, and promising antitumor agents.[1][2][3] The synthesis of these peptides, often through solid-phase peptide synthesis (SPPS), necessitates rigorous analytical characterization to confirm their identity, purity, and structural integrity.[4]

However, the presence of the furan moiety introduces specific analytical challenges that require tailored methodologies:

- Mass Spectrometry: The furan ring can influence peptide fragmentation patterns in tandem mass spectrometry (MS/MS), potentially leading to atypical fragmentation pathways that complicate sequence analysis.
- NMR Spectroscopy: The unique electronic environment of the furan ring gives rise to characteristic chemical shifts for its protons and carbons. Correctly assigning these resonances and understanding their through-space correlations is crucial for confirming the structure and elucidating the three-dimensional conformation of the peptide.
- High-Performance Liquid Chromatography: The hydrophobicity and aromaticity of the furan ring impact the retention behavior of the peptide during reversed-phase HPLC. Furthermore, the acid sensitivity of the furan ring necessitates careful consideration of mobile phase composition to prevent degradation during analysis and purification.

This guide will address these challenges by providing detailed protocols and explaining the underlying principles for the effective application of MS, NMR, and HPLC in the characterization of furan-containing peptides.

Mass Spectrometry for Furan-Containing Peptides: From Molecular Weight Confirmation to Sequence

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Elucidation

Mass spectrometry is an indispensable tool for the analysis of furan-containing peptides, providing rapid and accurate determination of molecular weight and enabling detailed structural characterization through tandem MS.

High-Resolution Mass Spectrometry (HRMS) for Accurate Mass Determination

Rationale: The initial and most critical step in characterizing a newly synthesized furan-containing peptide is to confirm its elemental composition. High-resolution mass spectrometry, typically using techniques like Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) coupled to a Time-of-Flight (TOF) or Orbitrap mass analyzer, provides highly accurate mass measurements (typically < 5 ppm). This level of accuracy allows for the confident determination of the peptide's elemental formula, confirming the successful incorporation of the furan-containing amino acid.

Protocol for HRMS Analysis:

- Sample Preparation:
  - Dissolve the purified peptide in a suitable solvent, such as a mixture of water and acetonitrile (e.g., 50:50 v/v), to a final concentration of approximately 1-10 µM.
  - For ESI, the addition of a small amount of formic acid (0.1%) can improve ionization efficiency.
- Instrument Parameters (ESI-TOF Example):
  - Ionization Mode: Positive ion mode is typically used for peptides.
  - Capillary Voltage: 3.5 – 4.5 kV.
  - Drying Gas Flow: 8 – 12 L/min.
  - Drying Gas Temperature: 200 – 300 °C.
  - Mass Range: Set a range that encompasses the expected m/z of the peptide.

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- Data Acquisition: Acquire data in profile mode for high resolution.

- Data Analysis:
  - Identify the peaks corresponding to the different charge states of the peptide.
  - Deconvolute the mass spectrum to determine the neutral molecular weight.
  - Compare the experimentally determined monoisotopic mass to the theoretically calculated mass for the expected elemental formula. A mass accuracy of < 5 ppm provides high confidence in the peptide's identity.

Tandem Mass Spectrometry (MS/MS) for Sequence Verification and Furan Moiety Localization

Rationale: Tandem mass spectrometry is crucial for confirming the amino acid sequence of the peptide and pinpointing the location of the furan-containing residue. In a typical MS/MS experiment, the peptide ion of interest is isolated and then fragmented, most commonly through Collision-Induced Dissociation (CID). The resulting fragment ions provide sequence-specific information.

Understanding Fragmentation:

- Peptide Backbone Fragmentation: CID of peptides typically results in cleavage of the amide bonds along the backbone, producing b- and y-type fragment ions. The mass difference between consecutive ions in a series corresponds to the mass of an amino acid residue, allowing for sequence determination.

- Influence of the Furan Moiety: The furan ring can influence fragmentation in several ways:
  - Characteristic Neutral Losses: The furan ring itself may undergo fragmentation, leading to characteristic neutral losses. For example, a loss of CO (28 Da) is a common fragmentation pathway for furan rings.
  - Side Chain Fragmentation: The furan moiety on the side chain of an amino acid may fragment. While less common for the stable furan ring itself, understanding potential fragmentations of any linker between the furan and the peptide backbone is important.

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- Charge Site-Directed Fragmentation: The presence of the furan may influence the protonation site on the peptide, which in turn can affect the fragmentation pattern.

Protocol for MS/MS Analysis:

- Sample Preparation: Same as for HRMS.
- Instrument Parameters (Quadrupole-TOF or Ion Trap Example):
  - MS1 Scan: Acquire a full scan to identify the precursor ion (the protonated peptide).
  - MS/MS Scan:
    - Select the precursor ion of interest for fragmentation.
    - Apply collision energy (this will need to be optimized for the specific peptide and instrument). Start with a collision energy ramp to identify the optimal fragmentation conditions.
    - Acquire the product ion spectrum.
- Data Analysis:
  - Identify the b- and y-ion series in the MS/MS spectrum.
  - "Walk" along the peptide backbone by identifying the mass differences between consecutive b- or y-ions to confirm the amino acid sequence.
  - The mass of the furan-containing amino acid residue will be accounted for in the mass difference between the fragment ions flanking its position.
  - Look for any unique fragment ions or neutral losses that could be characteristic of the furan moiety.

Table 1: Common Furan-Containing Amino Acids and their Residue Masses

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Furan-Containing Amino Acid	Abbreviation	Residue Mass (Da)
(S)-2-amino-3-(furan-2-yl)propanoic acid	Fur-Ala	139.058
(S)-2-amino-3-(furan-3-yl)propanoic acid	3-Fur-Ala	139.058
Furanoid Sugar Amino Acids	Varies	Varies

Nuclear Magnetic Resonance (NMR) Spectroscopy: Unraveling the 3D Structure

NMR spectroscopy is a powerful technique for the detailed structural elucidation of furan-containing peptides in solution. It provides information on the covalent structure, including the specific stereochemistry of the furan-containing residue, and is the primary method for determining the three-dimensional conformation of the peptide.

1D and 2D NMR for Resonance Assignment

Rationale: The first step in any detailed NMR study is the assignment of all the proton (^{1}H) and carbon (^{13}C) resonances to specific atoms in the peptide. This is achieved through a combination of 1D and 2D NMR experiments.

Key NMR Experiments:

- ^{1}H NMR: Provides the initial overview of the proton resonances. The chemical shifts of the furan ring protons are typically in the aromatic region (around 6-8 ppm).
- COSY (Correlation Spectroscopy): Identifies protons that are coupled to each other through bonds (typically 2-3 bonds). This is crucial for identifying coupled protons within an amino acid side chain and along the peptide backbone (e.g., Hα-Hβ).
- TOCSY (Total Correlation Spectroscopy): Shows correlations between all protons within a spin system. This is extremely useful for identifying all the protons belonging to a particular amino acid residue, even if they are not directly coupled.

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- HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded protons and carbons. This is the primary method for assigning carbon resonances.
- HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons over multiple bonds (typically 2-3 bonds). This is useful for assigning quaternary carbons and for linking different spin systems together.

Protocol for NMR Resonance Assignment:

- Sample Preparation:
  - Dissolve the peptide in a deuterated solvent (e.g., D_2O, DMSO-d_6, or a mixture of H_2O/D_2O). The choice of solvent depends on the peptide's solubility and the desired experimental conditions. For observing amide protons, a solvent system containing H_2O is necessary.
  - The sample concentration should be in the millimolar range (1-5 mM).
  - Adjust the pH of the sample with dilute DCl or NaOD to ensure stability and consistent chemical shifts.
- NMR Data Acquisition:
  - Acquire a series of 1D ^1H and 2D NMR spectra (COSY, TOCSY, HSQC, HMBC) on a high-field NMR spectrometer (≥ 500 MHz).
  - Use appropriate pulse sequences and parameters for each experiment. For example, a TOCSY experiment will require a specific mixing time to observe correlations throughout the spin system.
- Data Processing and Analysis:
  - Process the NMR data using appropriate software (e.g., TopSpin, Mnova). This includes Fourier transformation, phasing, and baseline correction.
  - Step-by-step Assignment Strategy:

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1. Identify Spin Systems: Use the TOCSY spectrum to identify groups of correlated protons belonging to individual amino acid residues.

2. Sequence-Specific Assignment: Use the NOESY/ROESY spectrum (see section 3.2) to identify through-space correlations between adjacent amino acid residues (e.g., Hα(i) to HN(i+1)). This allows you to "walk" along the peptide backbone and assign each spin system to its correct position in the sequence.

3. Assign Furan Resonances: The characteristic chemical shifts of the furan protons and their coupling patterns in the COSY and TOCSY spectra will allow for their unambiguous assignment. The HMBC spectrum will show correlations from the furan protons to the carbons of the amino acid side chain, confirming the connectivity.

NOESY and ROESY for Conformational Analysis

Rationale: The Nuclear Overhauser Effect (NOE) is a through-space interaction between protons that are close in space (< 5 Å). The intensity of the NOE is inversely proportional to the sixth power of the distance between the protons. NOESY (Nuclear Overhauser Effect Spectroscopy) and ROESY (Rotating-frame Overhauser Effect Spectroscopy) are 2D NMR experiments that detect these interactions, providing the distance restraints necessary to determine the 3D structure of the peptide.

Choosing Between NOESY and ROESY:

- NOESY: The sign of the NOE cross-peak depends on the molecular weight of the peptide. For small peptides, NOE cross-peaks are positive, while for larger peptides, they are negative. For intermediate-sized peptides, the NOE can be close to zero, making it difficult to detect.

- ROESY: ROE cross-peaks are always of the opposite sign to the diagonal peaks, regardless of molecular weight. This makes ROESY a more robust experiment for peptides of unknown or intermediate size.

Protocol for Conformational Analysis:

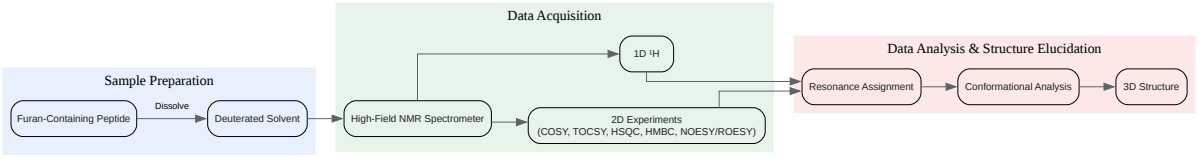
- Data Acquisition:

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- Acquire a 2D NOESY or ROESY spectrum with an appropriate mixing time. The mixing time is a crucial parameter that needs to be optimized to observe the desired NOEs without significant spin diffusion. A range of mixing times (e.g., 100-400 ms) should be tested.

- Data Analysis and Structure Calculation:
  - Identify and integrate the NOE/ROE cross-peaks.
  - Convert the cross-peak volumes into distance restraints.
  - Use molecular modeling software (e.g., CYANA, XPLOR-NIH) to calculate an ensemble of 3D structures that are consistent with the experimental distance restraints.

Diagram: NMR Workflow for Furan-Containing Peptides



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Caption: Workflow for NMR analysis of furan-containing peptides.

High-Performance Liquid Chromatography (HPLC): Purification and Purity Assessment

Reversed-phase high-performance liquid chromatography (RP-HPLC) is the workhorse technique for the purification and purity analysis of synthetic peptides, including those containing furan moieties.

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Method Development for RP-HPLC

Rationale: Developing a robust HPLC method is essential for obtaining a highly pure furan-containing peptide and for accurately assessing its purity. The key to a successful separation is to optimize the mobile phase composition and gradient to achieve good resolution between the target peptide and any impurities.

Key Considerations for Furan-Containing Peptides:

- Column Selection: A C18 stationary phase is a good starting point for most peptides. The hydrophobicity of the furan-containing peptide will influence the choice of column. For more hydrophobic peptides, a C8 or a phenyl-hexyl column might provide better selectivity.
- Mobile Phase: A typical mobile phase consists of an aqueous component (A) and an organic component (B), usually acetonitrile.
- Acidic Modifier: An acidic modifier, such as trifluoroacetic acid (TFA) or formic acid (FA), is typically added to both mobile phases to improve peak shape and provide a source of protons for ionization in LC-MS applications.
    - Acid Stability of the Furan Ring: The furan ring can be susceptible to degradation under strongly acidic conditions, especially at elevated temperatures. While 0.1% TFA is standard for peptide analysis, it is important to assess the stability of the furan-containing peptide under these conditions. If degradation is observed, using a weaker acid like formic acid (0.1%) or performing the separation at a lower temperature is recommended.
- Gradient Elution: A linear gradient from a low percentage of organic solvent to a high percentage is typically used to elute peptides of varying hydrophobicity. The gradient slope and duration should be optimized to maximize resolution.

Protocol for HPLC Method Development:

- Initial Scouting Run:
    - Column: C18, 3.5 or 5 µm particle size.
    - Mobile Phase A: 0.1% TFA in water.

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- Mobile Phase B: 0.1% TFA in acetonitrile.
- Gradient: A broad gradient, e.g., 5-95% B over 30 minutes.
- Flow Rate: 1.0 mL/min for a 4.6 mm ID column.
- Detection: UV at 214 nm and 280 nm. The furan ring may also have a characteristic UV absorbance that can be monitored.

- Gradient Optimization:
  - Based on the retention time of the target peptide in the scouting run, a shallower, more focused gradient can be designed to improve resolution around the peak of interest.
- Assessing Stability:
  - Inject the sample and let it sit on the autosampler for an extended period (e.g., 24 hours) and then re-inject to check for any degradation products.
  - Collect the main peak and re-inject it to confirm its stability under the chromatographic conditions.

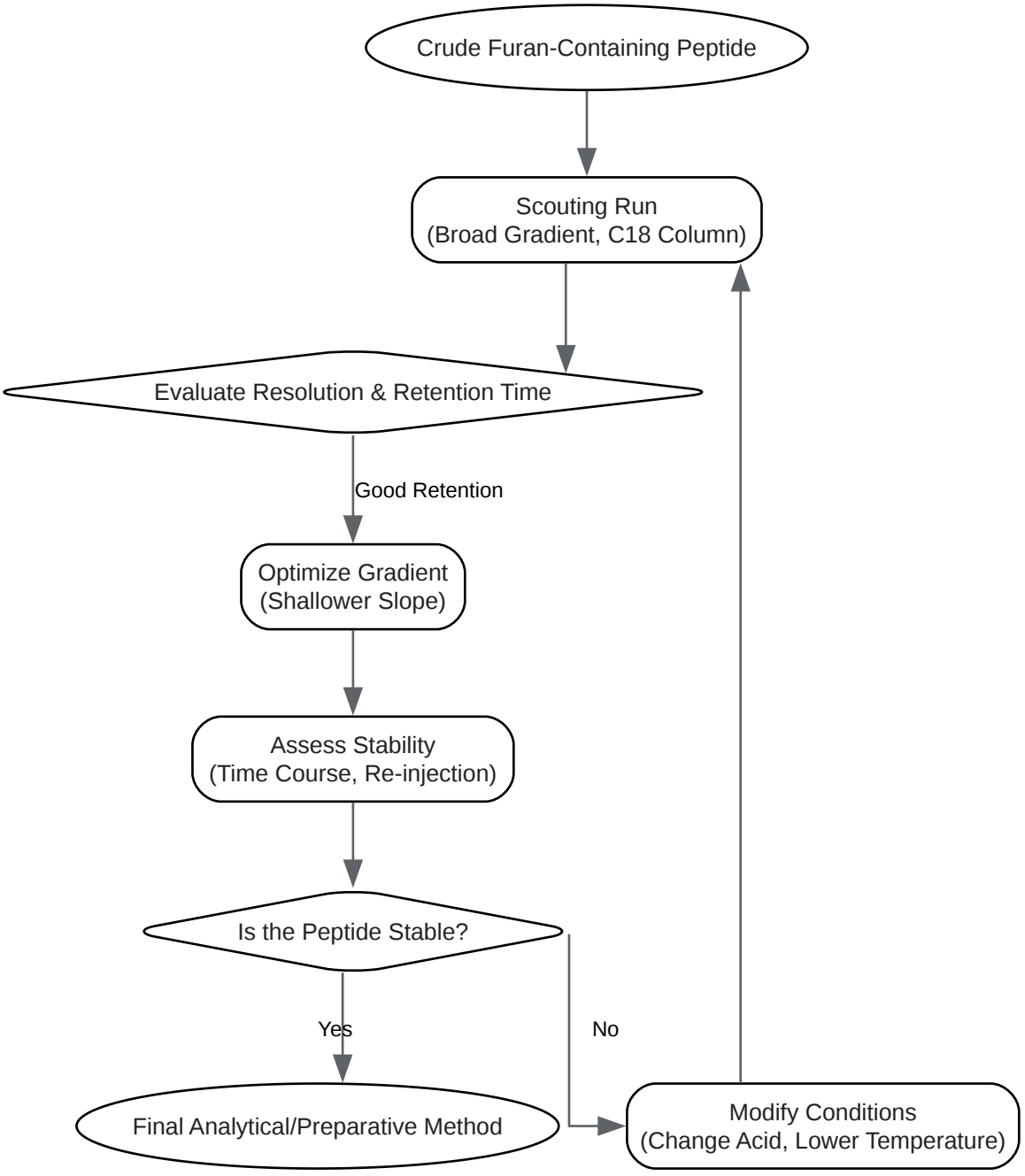
Table 2: HPLC Troubleshooting for Furan-Containing Peptides

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Issue	Potential Cause	Suggested Solution
Peak Tailing	Secondary interactions with the stationary phase; poor sample solubility.	Use a high-purity silica column; add a stronger ion-pairing agent; optimize mobile phase pH; ensure the sample is fully dissolved in the mobile phase.
Poor Resolution	Inappropriate gradient; wrong column chemistry.	Optimize the gradient slope; try a different stationary phase (e.g., C8, phenyl-hexyl); adjust the mobile phase pH.
Appearance of New Peaks Over Time	Degradation of the furan ring.	Switch from TFA to formic acid; reduce the column temperature; minimize the time the sample spends in the acidic mobile phase.

Diagram: HPLC Method Development Strategy

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Caption: A systematic approach to HPLC method development.

Conclusion

The successful characterization of furan-containing peptides is a critical step in their journey from the laboratory to the clinic. By employing a multi-faceted analytical approach that combines the strengths of mass spectrometry, NMR spectroscopy, and HPLC, researchers can

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confidently determine the identity, purity, and three-dimensional structure of these novel molecules. The protocols and insights provided in this guide are intended to serve as a valuable resource for scientists and drug development professionals working in this exciting and rapidly evolving field. A thorough understanding of the specific analytical challenges posed by the furan moiety and the application of the tailored methodologies described herein will undoubtedly accelerate the discovery and development of the next generation of peptide-based therapeutics.

References

- Teo, E. K., et al. (2017). Novel furan-containing peptide-based inhibitors of protein arginine deiminase type IV (PAD4). Chem Biol Drug Des, 90(5), 929-938. [Link]
- Sharma, P., et al. (2020). Furan-Conjugated Tripeptides as Potent Antitumor Drugs. Molecules, 25(24), 6033. [Link]
- Teo, E. K., et al. (2017). Novel Furan-containing Peptide-based Inhibitors of Protein Arginine Deiminase Type IV (PAD4). ResearchGate. [Link]
- Sharma, P., et al. (2020). Furan-Conjugated Tripeptides as Potent Antitumor Drugs. PubMed. [Link]
- Reversed-Phase for Biomolecules: From Column Selection to Troubleshooting. (2023). Waters Corporation. [Link]
- A Guide to the Analysis and Purification of Proteins and Peptides by Reversed-Phase HPLC. Harvard Apparatus. [Link]
- Tutorial on de novo peptide sequencing using MS/MS mass spectrometry. (2012). PubMed. [Link]
- Interpretation of Tandem Mass Spectra of Posttranslationally Modified Peptides. (2014). PubMed. [Link]
- Structure and Coordination Determination of Peptide-metal Complexes Using 1D and 2D 1H NMR. (2013). PMC. [Link]

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- Structure Determination of Peptides by simple 2D NMR Spectroscopy. (2020). YouTube. [Link]
- Peptide Isolation – Method Development Considerations. Waters Corporation. [Link]

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Sources

- 1. Tutorial on de novo peptide sequencing using MS/MS mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Video: Peptide Identification Using Tandem Mass Spectrometry [jove.com]
- 3. personal.broadinstitute.org [personal.broadinstitute.org]
- 4. researchgate.net [researchgate.net]
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